

Sophoraflavanone H CAS number and molecular weight

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Compound of Interest

Compound Name: Sophoraflavanone H

Cat. No.: B15593411

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Sophoraflavanone H: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the currently available information on **Sophoraflavanone H**, a natural product isolated from *Sophora moorcroftiana*. While research on this specific compound is emerging, this document consolidates its known chemical properties and highlights the context of its discovery.

Core Chemical Data

Sophoraflavanone H is a polyphenol with a complex chemical structure. Its fundamental properties are summarized below.

Property	Value	Citation
CAS Number	136997-68-7	[1]
Molecular Formula	C ₃₄ H ₃₀ O ₉	
Molecular Weight	582.60 g/mol	

Biological Activity and Therapeutic Potential

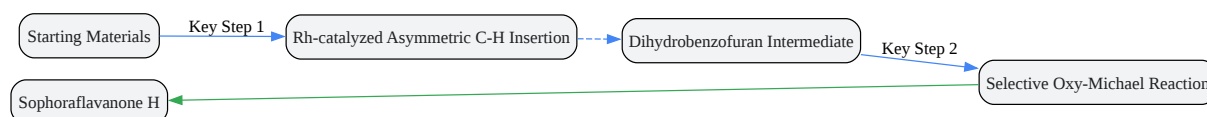
Detailed studies on the specific biological activities and mechanisms of action of **Sophoraflavanone H** are limited in publicly accessible scientific literature. However, the compound and its analogs have been identified as promising leads for antimicrobial and antitumor drug development.[2][3]

Research on the source plant, *Sophora moorcroftiana*, indicates that its extracts, rich in flavonoids, exhibit significant antibacterial activity, particularly against drug-resistant *Staphylococcus aureus* (MRSA).[4] While this provides a promising context, direct experimental data quantifying the antimicrobial or antitumor efficacy of **Sophoraflavanone H** is not yet available.

It is important to distinguish **Sophoraflavanone H** from the more extensively studied Sophoraflavanone G. While both are isolated from plants of the *Sophora* genus, their biological activities and mechanisms of action may differ significantly.

Synthesis of Sophoraflavanone H

A total synthesis of **Sophoraflavanone H** has been successfully achieved, confirming its absolute configuration.[3] This development is crucial for enabling further investigation into its biological properties by providing a reliable source of the compound. The synthetic pathway involves key steps such as a Rh-catalyzed asymmetric C-H insertion and a selective oxy-Michael reaction to construct the dihydrobenzofuran and flavanone rings.[2][3]



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Caption: Key stages in the total synthesis of **Sophoraflavanone H**.

Future Outlook

The successful total synthesis of **Sophoraflavanone H** opens the door for comprehensive biological evaluation. Future research is anticipated to focus on:

- Antimicrobial and Antitumor Screening: Quantifying the efficacy of **Sophoraflavanone H** against a range of microbial pathogens and cancer cell lines.
- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways modulated by **Sophoraflavanone H**.
- Structure-Activity Relationship (SAR) Studies: Investigating how the chemical structure of **Sophoraflavanone H** and its synthetic analogs relates to their biological activity.

This foundational chemical knowledge is the first step toward potentially unlocking the therapeutic value of this complex natural product. Further in-depth biological studies are required to fully understand its potential applications in drug development.

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